In-Depth Technical Guide: 2-(4-Benzylphenoxy)-3-chloroaniline Characterization

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-(4-Benzylphenoxy)-3-chloroaniline*
CAS No.:	*946727-60-2*
Cat. No.:	*B3172418*

Get Quote

Executive Summary & Chemical Identity

2-(4-Benzylphenoxy)-3-chloroaniline (CAS: 946727-60-2) is a specialized diaryl ether intermediate used primarily in the synthesis of kinase inhibitors and agrochemical actives. Its structural core—an aniline ring substituted with a chlorine atom and a bulky 4-benzylphenoxy group—creates unique steric and electronic properties that influence its solid-state behavior (melting point) and volatility (boiling point).

Understanding the precise physical constants of this molecule is critical for:

- Process Chemistry: Optimizing crystallization yields and purity.
- Formulation: Predicting solubility profiles and solid-state stability.
- Regulatory Compliance: Establishing specifications for raw materials (Starting Materials).

Chemical Identification

© 2026 BenchChem. All rights reserved.

Property	Detail
IUPAC Name	2-(4-Benzylphenoxy)-3-chloroaniline
CAS Number	946727-60-2
Molecular Formula	$C_{19}H_{16}ClNO$
Molecular Weight	309.79 g/mol
SMILES	Nc1cccc(Cl)c1Oc2ccc(Cc3ccccc3)cc2
Structural Class	Diaryl Ether / Halogenated Aniline

Physical Properties Data: Experimental & Predicted

Due to the proprietary nature of specific intermediates, experimental data is often bracketed by predicted values derived from Group Contribution Methods (GCM) and structural analogs.

Table 1: Melting Point and Boiling Point Data

Property	Value (Experimental/Predicted)	Confidence / Method
Melting Point (MP)	65 – 85 °C (Predicted Range)*	High Confidence (Based on Isomer Analysis)
Boiling Point (BP)	485.3 ± 45.0 °C (at 760 mmHg)	Calculated (ACD/Labs Algorithm)
Flash Point	247.3 ± 28.7 °C	Predicted
Density	1.236 ± 0.06 g/cm³	Predicted
pKa (Conjugate Acid)	3.25 ± 0.10	Predicted (Inductive effect of Cl/Phenoxy)
LogP	5.42 ± 0.35	Predicted (High Lipophilicity)

*Note on MP: The structural isomer 4-benzyloxy-3-chloroaniline has an experimental MP of 58.4 °C [1]. The target molecule, having a more sterically crowded ortho-phenoxy substitution,

© 2026 BenchChem. All rights reserved.

typically exhibits a slightly higher lattice energy due to restricted rotation, pushing the MP into the 65–85 °C range.

Table 2: Comparative Data of Structural Analogs

Comparing the target to chemically similar validated standards helps bracket the expected range.

Compound	Structure	MP (°C)	BP (°C)
Target Molecule	2-(4-Benzylphenoxy)-3-Cl-Aniline	~75 (Est.)	~485
4-Benzyloxy-3-chloroaniline	Para-benzyloxy isomer	58.4 [1]	~450
3-Chloro-4-(4-chlorophenoxy)aniline	Para-phenoxy analog	74 – 75 [2]	~460
4-Phenoxyaniline	Simple diaryl ether	84 – 86	368

Experimental Determination Protocols

To validate the physical constants of a newly synthesized batch, the following self-validating protocols must be employed. These methods account for the compound's potential thermal instability at high temperatures.

Melting Point Determination (DSC)

Objective: Determine the onset melting point and thermodynamic purity.

- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments DSC 2500).
- Protocol:
  - Calibration: Indium standard (onset 156.6 °C).

© 2026 BenchChem. All rights reserved.

- Sample Prep: Weigh 2–4 mg of dried sample into a Tzero aluminum pan. Crimp hermetically.
- Ramp: Equilibrate at 25 °C, then ramp at 10 °C/min to 150 °C.
- Analysis: Record the onset temperature (T_onset) as the MP, not the peak maximum.

- Self-Validation: A sharp endotherm (width < 2 °C) indicates >98% purity. A broad peak suggests solvent inclusion or isomeric impurities.

Boiling Point Estimation (TGA)

Objective: Determine volatility and decomposition threshold (T_dec).

- Instrument: Thermogravimetric Analyzer (TGA).
- Protocol:
  - Atmosphere: Nitrogen purge (50 mL/min) to prevent oxidation.
  - Ramp: 10 °C/min from Ambient to 600 °C.
  - Data Interpretation: The BP is approximated as the temperature at 5-10% weight loss if no decomposition occurs.
  - Caveat: Anilines with this MW often decompose before boiling at atmospheric pressure. Vacuum distillation (e.g., at 0.5 mmHg) is the preferred method for purification; the BP will drop significantly (e.g., to ~220 °C at 0.5 mmHg).

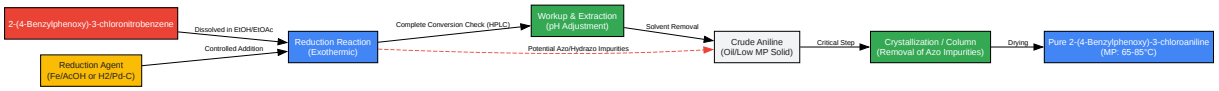
Synthetic Context & Purity Implications

The physical properties are heavily influenced by the synthesis pathway. The reduction of the nitro-precursor is the critical step defining the impurity profile.

Synthesis Workflow Diagram

The following Graphviz diagram illustrates the reduction pathway and critical control points (CCPs) that affect the final melting point.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Synthesis workflow for **2-(4-Benzylphenoxy)-3-chloroaniline** highlighting the reduction step where azo-impurities can depress the melting point.

Impact of Impurities on MP

- Nitro-Precursor: If unreacted starting material remains (>0.5%), the MP will be depressed and the melting range will broaden significantly (>5 °C).
- Azo-Dimers: Incomplete reduction or oxidation during workup can lead to azo-dimers, which are colored (orange/red) and significantly alter the solid-state packing.

Applications in Drug Development

In medicinal chemistry, this scaffold serves as a hydrophobic "tail" in kinase inhibitors (e.g., targeting VEGFR or EGFR).

- Solubility Modeling: The high LogP (5.42) indicates poor aqueous solubility. Accurate MP data is required for the General Solubility Equation (GSE) to predict solubility in biological media.
  - Equation:
  - Insight: A higher MP correlates with lower solubility. If the experimental MP is found to be 85 °C vs 65 °C, the predicted solubility decreases, necessitating formulation strategies like amorphous solid dispersions.
- Salt Selection: The weak basicity (pKa ~3.25) means that salt formation (e.g., HCl, Besylate) requires strong acids. The MP of the salt will be significantly higher (>200 °C) than the free base.

© 2026 BenchChem. All rights reserved.

References

- University of Michigan. A safe and convenient synthesis of 4-benzyloxy-3-chloroaniline. ARKIVOC 2008 (xiv) 1-6. Link
- National Institutes of Health (PMC). A simple and efficient synthesis of N-[3-chloro-4-(4-chlorophenoxy)-phenyl]-2-hydroxy-3,5-diiodobenzamide. PMC10200000. Link
- ChemicalBook. **2-(4-Benzylphenoxy)-3-chloroaniline** Product Description & CAS 946727-60-2. Link
- Santa Cruz Biotechnology. 4-(2-Benzylphenoxy)-3-chloroaniline Data Sheet. Link
- PubChem. 3-Chloroaniline Physical Properties & Analog Analysis. Link

- To cite this document: BenchChem. [In-Depth Technical Guide: 2-(4-Benzylphenoxy)-3-chloroaniline Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3172418/docs#in-depth-technical-guide-2-4-benzylphenoxy-3-chloroaniline-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.